

4-Chloro-2-[[2-hydroxypropyl)amino]methyl}phenol chemical structure analysis

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Compound of Interest

Compound Name: 4-Chloro-2-[[2-hydroxypropyl)amino]methyl}phenol

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An In-Depth Technical Guide to the Chemical Structure and Analysis of **4-Chloro-2-[[2-hydroxypropyl)amino]methyl}phenol**

Introduction

4-Chloro-2-[[2-hydroxypropyl)amino]methyl}phenol is a multifaceted organic compound that, while not extensively documented in mainstream chemical literature, presents a rich area for scientific investigation. Its structure is characterized by a unique convergence of several key functional groups: a chlorinated phenolic ring, a secondary amine, and a secondary alcohol. This combination suggests a wide range of potential chemical reactivity and makes it a molecule of interest for researchers in drug discovery, materials science, and synthetic chemistry. The phenolic moiety is a common feature in antioxidants and various bioactive molecules. The (2-hydroxypropyl)amino side chain is a well-known pharmacophore, notably present in many β -blocker medications.

This guide offers a comprehensive analysis of **4-Chloro-2-[[2-hydroxypropyl]amino]methyl}phenol**, providing insights into its structural attributes, a proposed synthetic pathway, and a robust framework for its analytical characterization. The methodologies described herein are grounded in established principles of organic and analytical chemistry, drawing parallels from well-studied analogous compounds to provide a predictive and logical approach for professionals in the field.

Part 1: Structural and Physicochemical Analysis

The structural foundation of this molecule dictates its chemical behavior and potential applications. A thorough understanding of its electronic and steric properties is paramount for any researcher working with this compound.

Molecular Structure

The IUPAC name **4-Chloro-2-[[2-hydroxypropyl]amino]methyl}phenol** defines a precise arrangement of atoms. The core is a phenol ring with a hydroxyl group at position 1. A chlorine atom is substituted at position 4 (para), and a side chain is attached at position 2 (ortho). This side chain consists of a methyl group linked to a secondary amine, which in turn is bonded to a 2-hydroxypropyl group.

Caption: 2D structure of **4-Chloro-2-[[2-hydroxypropyl]amino]methyl}phenol**.

Key Structural Features and Physicochemical Predictions

- **Phenolic Group (-OH):** The hydroxyl group attached to the aromatic ring is weakly acidic. The presence of the electron-withdrawing chlorine atom at the para position is expected to increase its acidity (lower pKa) compared to unsubstituted phenol. This group is also a prime site for oxidation reactions.^[1]
- **Secondary Amine (-NH-):** The amino group is basic and will be protonated at acidic pH. Its pKa will be influenced by the adjacent electron-withdrawing aromatic system.
- **Chiral Center:** The second carbon of the 2-hydroxypropyl group (the carbon bearing the hydroxyl group) is a chiral center. Therefore, this molecule can exist as a racemic mixture of

two enantiomers, (R) and (S). This is a critical consideration in pharmaceutical applications where stereoisomers often exhibit different biological activities.

- Intramolecular Hydrogen Bonding:** The ortho positioning of the aminomethyl side chain relative to the phenolic hydroxyl group creates the potential for a strong intramolecular hydrogen bond between the phenolic hydrogen and the amine nitrogen. This can influence the compound's conformation, solubility, and acidity.
- Lipophilicity:** The presence of the chlorine atom and the propyl chain contributes to the molecule's lipophilicity. A calculated LogP value would likely be in the moderate range, suggesting some solubility in both organic solvents and, to a lesser extent, aqueous media, particularly at pH values where the amine or phenol is ionized.

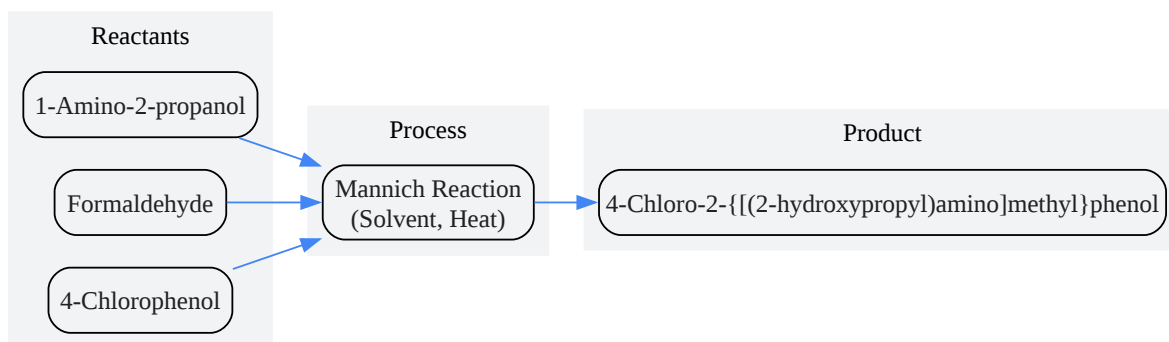
Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C ₁₀ H ₁₄ ClNO ₂	Based on structural analysis.
Molecular Weight	215.68 g/mol	Sum of atomic weights.
Phenol pKa	~9-10	Lower than phenol (~10) due to the electron-withdrawing effect of the para-chloro substituent.
Amine pKa	~9-10.5	Typical for a secondary alkylamine, slightly reduced by proximity to the aromatic ring.
Solubility	Soluble in alcohols (methanol, ethanol), DMSO, DMF. Sparingly soluble in water, with solubility increasing at acidic and basic pHs due to salt formation.	The presence of polar -OH and -NH groups allows for hydrogen bonding with polar solvents. The aromatic ring and alkyl chain contribute to nonpolar character.[2]
Appearance	Likely a white to off-white crystalline solid at room temperature.	Many substituted phenols and aminophenols are solids at standard conditions.[3][4]

Part 2: Proposed Synthesis and Purification

A logical and efficient synthesis is crucial for obtaining high-purity material for research and development. The structure of **4-Chloro-2-[[2-(2-hydroxypropyl)amino]methyl]phenol** strongly suggests a Mannich-type reaction as a viable synthetic route.

Synthetic Pathway: The Mannich Reaction

The Mannich reaction is a classic organic reaction that involves the aminoalkylation of an acidic proton located on a carbon atom. In this case, the acidic proton is on the ortho position of the activated 4-chlorophenol ring. The reaction would proceed by combining 4-chlorophenol, formaldehyde (or its equivalent, paraformaldehyde), and 1-amino-2-propanol.



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Caption: Proposed synthetic workflow via the Mannich reaction.

Experimental Protocol: Synthesis

This protocol is a predictive methodology and should be performed with appropriate safety precautions by trained personnel.

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 1.0 equivalent of 4-chlorophenol in a suitable solvent such as ethanol or isopropanol.

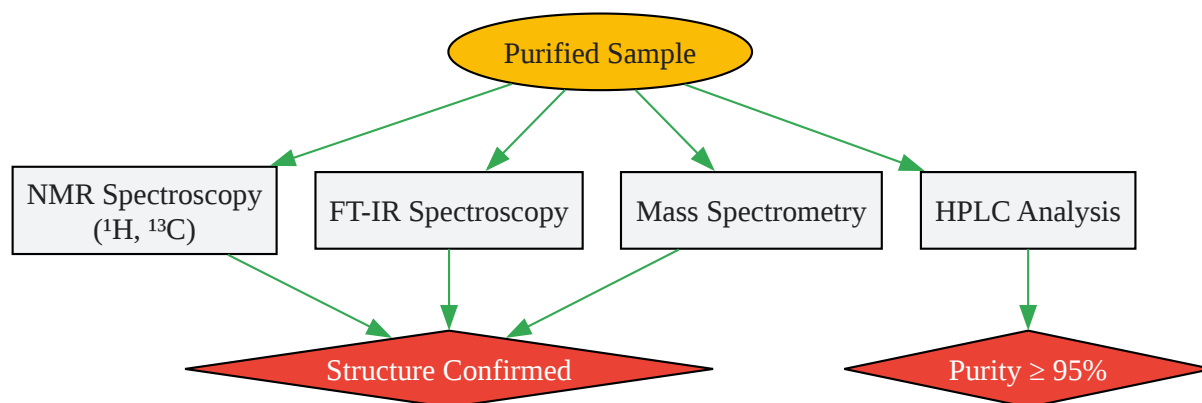
- **Amine and Aldehyde Addition:** To the stirred solution, add 1.1 equivalents of 1-amino-2-propanol followed by the slow, portion-wise addition of 1.1 equivalents of paraformaldehyde.
- **Reaction:** Heat the mixture to reflux (typically 80-90 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a suitable mobile phase (e.g., ethyl acetate/hexanes).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Remove the solvent under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the resulting residue in ethyl acetate and wash sequentially with a dilute sodium bicarbonate solution (to remove unreacted phenol) and brine. Dry the organic layer over anhydrous sodium sulfate.
- **Isolation:** Filter the drying agent and concentrate the organic phase to yield the crude product.

Purification Protocol

- **Chromatography:** Purify the crude product using flash column chromatography on silica gel.
- **Eluent System:** Employ a gradient elution system, starting with a nonpolar solvent system (e.g., 20% ethyl acetate in hexanes) and gradually increasing the polarity (e.g., to 50-70% ethyl acetate in hexanes) to elute the product.
- **Fraction Collection:** Collect fractions and analyze by TLC to identify those containing the pure product.
- **Final Product:** Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **4-Chloro-2-[[2-(2-hydroxypropyl)amino]methyl]phenol**. Confirm purity and identity using the analytical methods described below.

Part 3: Comprehensive Analytical Characterization

A multi-technique approach is essential for the unambiguous confirmation of the chemical structure and the assessment of purity. The following analytical workflow provides a robust system for characterization.



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Caption: A logical workflow for the analytical characterization of the target compound.

Spectroscopic Methods

- Rationale: NMR provides the most definitive information about the carbon-hydrogen framework of the molecule.
- Protocol: Dissolve ~5-10 mg of the sample in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Record ¹H and ¹³C NMR spectra on a 400 MHz or higher spectrometer.
- Predicted ¹H NMR Signals (in CDCl₃):
 - ~1.2 ppm (doublet, 3H): Methyl protons (-CH₃) on the propyl chain.
 - ~2.5-2.8 ppm (multiplet, 2H): Methylene protons (-CH₂-) adjacent to the amine.
 - ~3.8 ppm (singlet, 2H): Methylene protons (-CH₂-) attached to the aromatic ring.
 - ~3.9-4.1 ppm (multiplet, 1H): Methine proton (-CH-) on the propyl chain.
 - ~6.7-7.2 ppm (multiplets, 3H): Aromatic protons.
 - Variable (broad singlets): Protons of the -OH and -NH groups; their chemical shifts are concentration and solvent-dependent.

- Predicted ^{13}C NMR Signals (in CDCl_3):
 - ~20 ppm: Methyl carbon ($-\text{CH}_3$).
 - ~50-60 ppm: Methylene and methine carbons of the side chain.
 - ~115-130 ppm: Aromatic carbons.
 - ~150-155 ppm: Aromatic carbon attached to the $-\text{OH}$ group.
- Rationale: IR spectroscopy is excellent for identifying the presence of specific functional groups.^[5]
- Protocol: Acquire the spectrum using either a KBr pellet or an Attenuated Total Reflectance (ATR) accessory.
- Predicted Absorption Bands:
 - $3200\text{-}3500\text{ cm}^{-1}$ (broad): O-H and N-H stretching vibrations.
 - $2850\text{-}3000\text{ cm}^{-1}$: C-H stretching of alkyl groups.
 - $\sim 1600\text{ cm}^{-1}$ and $\sim 1470\text{ cm}^{-1}$: C=C stretching of the aromatic ring.
 - $\sim 1250\text{ cm}^{-1}$: C-O stretching of the phenol.
 - $\sim 1100\text{ cm}^{-1}$: C-N stretching.
 - $\sim 800\text{-}850\text{ cm}^{-1}$: C-Cl stretching.
- Rationale: MS provides the molecular weight and information about the molecule's fragmentation pattern, further confirming its identity.
- Protocol: Use Electrospray Ionization (ESI) in positive ion mode.
- Predicted Results:
 - Molecular Ion Peak $[\text{M}+\text{H}]^+$: Expected at m/z 216.08.

- Isotope Pattern: A characteristic isotopic pattern for one chlorine atom (M^+ and $M+2$ peaks in an approximate 3:1 ratio) should be observed.
- Key Fragments: Fragmentation may occur via loss of water, or cleavage of the C-C and C-N bonds in the side chain.

Chromatographic Methods

- Rationale: HPLC is the standard method for determining the purity of a compound.[\[6\]](#)
- Protocol:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: A gradient of water (with 0.1% formic acid or trifluoroacetic acid) and acetonitrile or methanol.
 - Detection: UV detector set at a wavelength where the phenol chromophore absorbs (e.g., 280 nm).
 - Purity Assessment: The purity is calculated from the relative area of the main peak.

Part 4: Potential Applications and Toxicological Insights

- Pharmaceutical Intermediate: The (2-hydroxypropyl)amino moiety is a key structural feature in many β -adrenergic receptor antagonists (β -blockers) used to treat cardiovascular diseases. This compound could serve as a valuable precursor for the synthesis of novel drug candidates in this class.[\[7\]](#)
- Ligand Chemistry: The presence of oxygen and nitrogen atoms makes the molecule a potential chelating ligand for various metal ions. Such complexes can have applications in catalysis or as imaging agents.
- Antioxidant Potential: Phenolic compounds are well-known for their antioxidant properties. The electronic effects of the substituents on the ring would modulate this activity.[\[8\]](#)

- Toxicological Profile: While no specific data exists for this compound, information on related molecules provides a basis for caution. Chlorophenols can be skin and eye irritants and may be toxic if ingested or inhaled.[9] Aminophenols can also exhibit toxicity.[1] Therefore, this compound should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area until a formal toxicological assessment is conducted.

Conclusion

4-Chloro-2-[(2-hydroxypropyl)amino]methylphenol is a molecule with significant potential stemming from its hybrid structure. This guide provides a robust, science-backed framework for its synthesis, purification, and comprehensive characterization. The detailed analytical protocols and predicted data serve as a valuable resource for researchers, enabling them to confidently identify and assess the purity of this compound. The insights into its potential applications in medicinal chemistry and materials science should encourage further exploration of this promising chemical entity.

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